

Introduction: The Versatile Role of 2-Sulfanylacetohydrazide in Chemical Synthesis

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Compound of Interest

Compound Name: 2-Sulfanylacetohydrazide

CAS No.: 760-30-5

Cat. No.: B1265980

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2-Sulfanylacetohydrazide, also known as mercaptoacetic acid hydrazide, is a bifunctional organic molecule featuring both a nucleophilic hydrazide group and a reactive thiol (sulfhydryl) group.[1] This unique structural arrangement makes it a valuable building block in synthetic organic chemistry and drug development. The hydrazide moiety serves as a common precursor for the synthesis of a wide array of heterocyclic compounds, such as pyrazoles, oxadiazoles, and triazoles, while the thiol group offers a site for further functionalization or participation in coordination chemistry. Hydrazone derivatives, which can be readily formed from hydrazides, are extensively studied for their potential biological activities, including antibacterial, antifungal, anticonvulsant, and anti-inflammatory properties.[2][3] This guide provides a detailed, field-proven protocol for the synthesis of **2-Sulfanylacetohydrazide**, grounded in fundamental chemical principles and supported by authoritative references.

Core Synthesis Strategy: Mechanistic Insights into Hydrazinolysis

The most direct and efficient method for preparing **2-Sulfanylacetohydrazide** is through the hydrazinolysis of an ester of thioglycolic acid, typically ethyl 2-mercaptoacetate. This reaction is a classic example of nucleophilic acyl substitution.

Causality of the Mechanism: The reaction proceeds because the nitrogen atom of hydrazine is a potent nucleophile, owing to the alpha effect, and the carbonyl carbon of the ester is electrophilic. The lone pair of electrons on one of the nitrogen atoms in hydrazine attacks the carbonyl carbon, leading to the formation of a tetrahedral intermediate. This intermediate is unstable and collapses, expelling the ethoxide anion (a good leaving group) to form the stable amide-like hydrazide bond. Ethanol is the byproduct of this transformation.

Fig. 1: Reaction mechanism of 2-Sulfanylacetohydrazide synthesis.

Experimental Protocol: A Self-Validating System

This protocol is designed for robustness and clarity, ensuring that each step logically follows from the last and contributes to a high-purity final product. The reaction of esters with hydrazine hydrate is a well-established method for synthesizing hydrazides.^{[4][5]}

Materials and Equipment

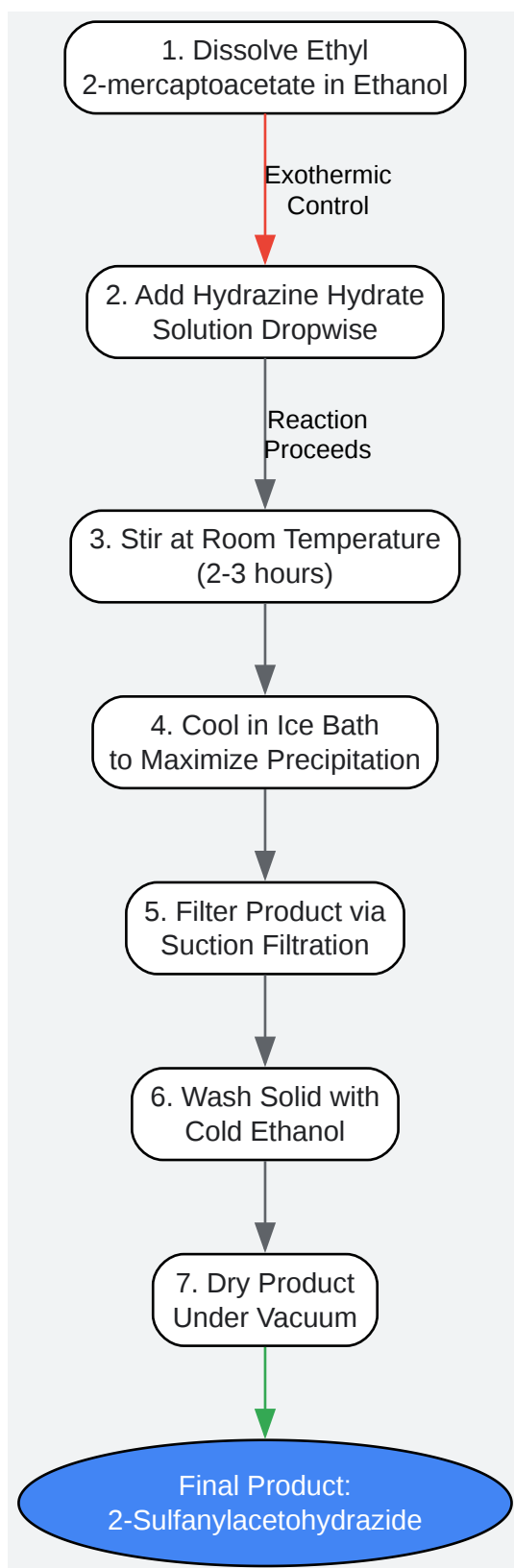
Reagents & Solvents	Equipment
Ethyl 2-mercaptoacetate (98%)	Round-bottom flask (100 mL)
Hydrazine hydrate (64-80%)	Magnetic stirrer and stir bar
Ethanol (95% or absolute)	Dropping funnel
Deionized water	Ice bath
Büchner funnel and filter flask	
Vacuum source	
Standard laboratory glassware (beakers, etc.)	

Step-by-Step Synthesis Procedure

- **Reaction Setup:** In a 100 mL round-bottom flask equipped with a magnetic stir bar, dissolve 10.0 mL of ethyl 2-mercaptoacetate in 20 mL of ethanol. Stir the solution at room temperature to ensure homogeneity.
 - **Expertise & Experience:** Ethanol is chosen as the solvent because both reactants are soluble in it, and it is also a byproduct, which simplifies purification.

- Addition of Hydrazine: Prepare a solution of 5.0 mL of hydrazine hydrate in 10 mL of ethanol. Transfer this solution to a dropping funnel. Add the hydrazine solution dropwise to the stirred ethyl 2-mercaptoacetate solution over approximately 20-30 minutes.
 - Trustworthiness: This reaction is exothermic.[6] A slow, dropwise addition, potentially with external cooling via an ice bath, is critical to control the reaction rate and prevent excessive heat generation, which could lead to side reactions.
- Reaction Execution: After the addition is complete, allow the mixture to stir at room temperature for at least 2-3 hours. In many cases, a white precipitate of the product will begin to form during this time.
 - Expertise & Experience: The reaction is typically complete within a few hours at room temperature. Gentle heating under reflux can be employed to accelerate the reaction if necessary, but may not be required.[7]
- Product Isolation: Once the reaction is complete (indicated by the cessation of further precipitation), cool the flask in an ice bath for 30 minutes to maximize crystallization.
- Filtration and Washing: Collect the solid product by suction filtration using a Büchner funnel. [6] Wash the collected solid with two small portions (5-10 mL each) of cold ethanol to remove any unreacted starting materials or soluble impurities.
- Drying: Dry the purified white solid product under vacuum or in a desiccator. Record the final mass and calculate the percentage yield. The product, **2-Sulfanylacetohydrazide**, should be stored in a cool, dark, airtight container as thiols can be susceptible to air oxidation.[8]

Experimental Workflow Diagram



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Fig. 2: Step-by-step workflow for the synthesis of **2-Sulfanylaceto-hydrazide**.

Safety and Handling: A Critical Overview

Chemical synthesis requires stringent adherence to safety protocols. Both reactants and the final product possess significant hazards.

- Thioglycolic Acid and its Esters: These compounds are toxic and strong irritants. They can cause severe skin and eye damage and can be harmful if absorbed through the skin.[9]
- Hydrazine Hydrate: Hydrazine is highly toxic, corrosive, and a suspected carcinogen. It is crucial to handle it with extreme care in a well-ventilated chemical fume hood.
- **2-Sulfanylacetohydrazide**: The product is classified as toxic if swallowed and may cause skin, eye, and respiratory irritation.[1]

Mandatory Personal Protective Equipment (PPE):

- Chemical-resistant gloves (nitrile or neoprene).
- Splash-proof safety goggles.
- A laboratory coat.
- All operations involving hydrazine hydrate must be conducted within a certified chemical fume hood.

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